

# Practical Guide to Using SR2595 in Molecular Biology Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: SR2595

Cat. No.: B15543478

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the utilization of **SR2595**, a potent and selective inverse agonist of the Peroxisome Proliferator-Activated Receptor Gamma (PPAR $\gamma$ ). **SR2595** serves as a valuable chemical probe for investigating PPAR $\gamma$ -mediated biological processes and holds therapeutic potential for conditions such as osteoporosis.

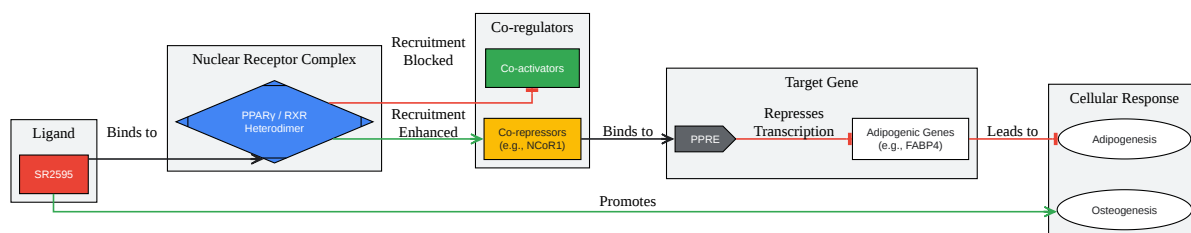
## Introduction to SR2595

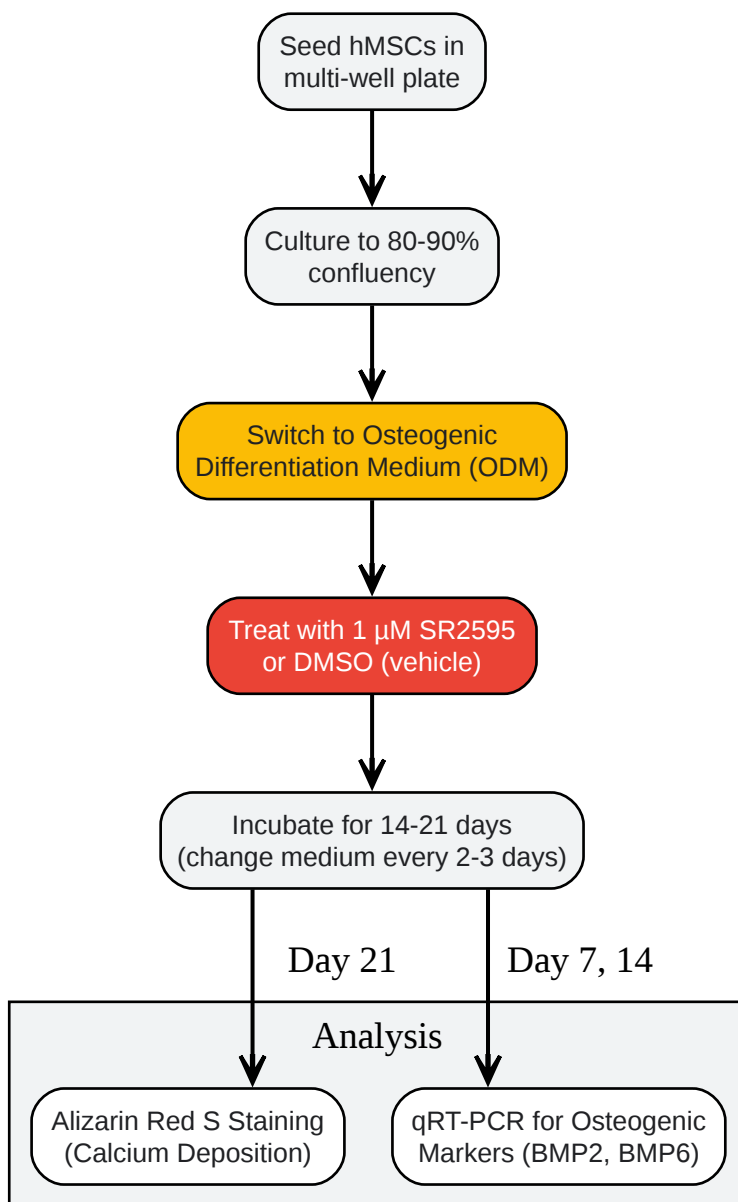
**SR2595** is a synthetic small molecule designed to actively repress the transcriptional activity of PPAR $\gamma$ .<sup>[1][2]</sup> Unlike PPAR $\gamma$  agonists that promote adipogenesis, **SR2595** shifts the lineage commitment of mesenchymal stem cells (MSCs) towards osteogenesis, thereby promoting bone formation.<sup>[1][2]</sup> This makes it a significant tool for studying the switch between adipogenic and osteogenic differentiation and for developing novel therapeutics for bone loss disorders.

## Mechanism of Action: Inverse Agonism of PPAR $\gamma$

PPAR $\gamma$  is a nuclear receptor that, upon activation by agonists, forms a heterodimer with the Retinoid X Receptor (RXR) and binds to Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes, thereby initiating transcription.<sup>[3][4]</sup> This canonical pathway is central to adipocyte differentiation and glucose metabolism.<sup>[4][5]</sup>

**SR2595** functions as an inverse agonist. Instead of activating PPAR $\gamma$ , it stabilizes a conformation of the receptor that actively represses gene transcription. This is achieved through a structural mechanism involving a steric clash with the activation function 2 (AF-2) domain of PPAR $\gamma$ , which is critical for co-activator recruitment.<sup>[1][6]</sup> By preventing the recruitment of co-activators and potentially promoting the binding of co-repressors like NCoR1, **SR2595** effectively silences PPAR $\gamma$  target genes.<sup>[1]</sup>





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